

Application Note: Preparation and Handling of MRS2365 Trisodium Stock Solutions

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Compound of Interest

Compound Name: MRS2365 trisodium

Cat. No.: B15568971

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Audience: Researchers, scientists, and drug development professionals.

1.0 Introduction

MRS2365 is a potent and highly selective agonist for the P2Y1 receptor, a G protein-coupled receptor (GPCR) activated by adenosine diphosphate (ADP).^{[1][2]} With an EC50 value of 0.4 nM, MRS2365 is a valuable pharmacological tool for studying P2Y1-mediated signaling pathways involved in processes such as platelet aggregation, neurotransmission, and vasodilation.^{[1][3]} It displays high selectivity, with no activity at P2Y12 receptors and minimal activity at P2Y13 receptors, making it ideal for specifically interrogating P2Y1 function.^[1]

This document provides detailed protocols for the preparation, storage, and handling of **MRS2365 trisodium** salt solutions to ensure stability, potency, and reproducibility in experimental settings.

2.0 Physicochemical and Biological Properties

Proper preparation of stock solutions requires accurate information regarding the compound's properties. Key data for **MRS2365 trisodium** are summarized below.

| Property | Value | Reference |
|---------------------|--|-----------|
| Chemical Name | [[[(1R,2R,3S,4R,5S)-4-[6-Amino-2-(methylthio)-9H-purin-9-yl]-2,3-dihydroxybicyclo[3.1.0]hex-1-yl]methyl] diphosphoric acid mono ester trisodium salt | |
| Molecular Formula | C ₁₃ H ₁₆ N ₅ O ₉ P ₂ SN ₃ | |
| Molecular Weight | 549.28 g/mol | [4][5] |
| Purity | ≥98% (HPLC) | |
| Target Receptor | P2Y ₁ Receptor | [1] |
| Biological Activity | Potent and selective agonist | [1][4] |
| EC ₅₀ | 0.4 nM | [1][2] |

3.0 Solubility and Storage Recommendations

The stability of MRS2365 is critical for obtaining reliable experimental results. The compound is water-soluble, but specific handling and storage conditions must be followed.

| Form | Solvent | Recommended Concentration | Storage Temperature | Shelf Life |
|----------------|---------------------|---------------------------|---------------------|--------------|
| Solid (Powder) | - | - | -80°C | Up to 1 year |
| Stock Solution | Nuclease-free water | Up to 10 mM | -80°C | Up to 1 year |

Note: Some suppliers provide MRS2365 pre-dissolved in water, typically at 10 mM. For powdered forms, sonication may be recommended to achieve concentrations up to 10 mM.[6] Always refer to the batch-specific Certificate of Analysis for any variations.

Protocol: Preparing a 10 mM Aqueous Stock Solution of MRS2365 Trisodium

4.0 Objective

To prepare a sterile, accurately concentrated 10 mM stock solution of **MRS2365 trisodium** for use in biological experiments.

5.0 Materials and Equipment

- **MRS2365 trisodium** salt (solid powder)
- Nuclease-free, sterile water
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile, low-retention tips
- Vortex mixer
- Bath sonicator (optional, but recommended)
- Sterile 0.22 μm syringe filter

6.0 Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the powdered compound in a chemical fume hood or a designated weighing area to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

7.0 Calculation of Required Mass

To prepare a stock solution of a desired concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for 1 mL of a 10 mM Stock Solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 549.28 \text{ g/mol}$
- $\text{Mass (mg)} = 5.49 \text{ mg}$

The table below provides quick calculations for common stock solution volumes.

| Desired Volume (mL) | Mass of MRS2365 required (mg) |
|---------------------|-------------------------------|
| 0.5 | 2.75 |
| 1.0 | 5.49 |
| 2.0 | 10.99 |
| 5.0 | 27.46 |

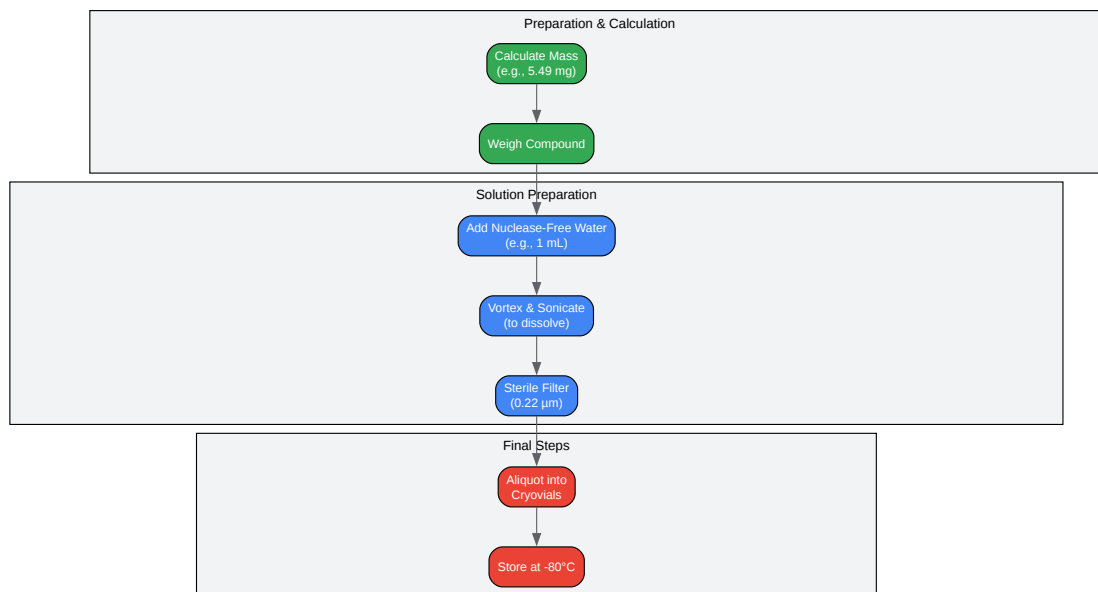
8.0 Step-by-Step Procedure

- **Preparation:** Allow the vial of powdered MRS2365 to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- **Weighing:** Carefully weigh the calculated mass (e.g., 5.49 mg for 1 mL) of MRS2365 and place it in a sterile microcentrifuge tube.
- **Dissolution:** Add the corresponding volume of nuclease-free water (e.g., 1 mL) to the tube.
- **Mixing:** Close the tube securely and vortex thoroughly for 1-2 minutes until the powder is fully dissolved.
- **Sonication (If Necessary):** If the solution is not completely clear, place the tube in a bath sonicator for 5-10 minutes to aid dissolution.

- **Sterilization:** To ensure sterility for cell-based assays, draw the solution into a sterile syringe and pass it through a 0.22 μm syringe filter into a new sterile tube.
- **Aliquoting:** Dispense the final stock solution into smaller, single-use aliquots (e.g., 10-20 μL) in sterile cryovials. This prevents multiple freeze-thaw cycles which can degrade the compound.
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration (10 mM), and date of preparation. Immediately store the aliquots at -80°C .

9.0 Visual Diagrams

The following diagrams illustrate the experimental workflow for preparing the stock solution and the canonical signaling pathway activated by MRS2365.



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Caption: Workflow for preparing **MRS2365 trisodium** stock solution.



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Caption: P2Y1 receptor signaling cascade activated by MRS2365.

10.0 P2Y₁ Receptor Signaling Overview

The P2Y₁ receptor is a GPCR that couples primarily through the Gαq/11 subunit.[7] Upon activation by an agonist like MRS2365, the G protein activates Phospholipase C (PLC).[3][8] PLC then catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into two secondary messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).[3] IP₃ diffuses through the cytoplasm and binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium (Ca²⁺) into the cytosol.[3] Concurrently, DAG and the elevated intracellular calcium levels synergistically activate Protein Kinase C (PKC), leading to the phosphorylation of downstream targets and culminating in various cellular responses.[3]

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